

Dihydroseselin: A Technical Guide to Laboratory Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dihydroseselin

Cat. No.: B1632921

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling procedures for **Dihydroseselin** in a laboratory setting. The information is compiled to ensure the safety of personnel and the integrity of research.

Chemical Identification

| Identifier | Value |
|-------------------|--|
| Product Name | Dihydroseselin |
| CAS Number | 2221-66-1[1] |
| Molecular Formula | C ₁₄ H ₁₄ O ₃ [1] |
| Molecular Weight | 230.26 g/mol [1] |
| Synonyms | 2H,8H-Benzo[1,2-b:3,4-b']dipyrans-2-one, 9,10-dihydro-8,8-dimethyl-[1] |

Hazard Identification and Classification

Dihydroseselin is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Classification:

| Hazard Class | Hazard Category | GHS Code |
|--------------------------|-----------------|----------|
| Acute Toxicity, Oral | Category 4 | H302[1] |
| Acute Aquatic Toxicity | Category 1 | H400[1] |
| Chronic Aquatic Toxicity | Category 1 | H410[1] |

GHS Label Elements:

| Element | Description |
|--------------------------|--|
| Pictogram | |
| Signal Word | Warning[2] |
| Hazard Statements | H302: Harmful if swallowed.[1] H410: Very toxic to aquatic life with long lasting effects.[1] |
| Precautionary Statements | P264: Wash skin thoroughly after handling.[1] P270: Do not eat, drink or smoke when using this product.[1] P273: Avoid release to the environment.[1] P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1] P330: Rinse mouth.[1] P391: Collect spillage.[1] P501: Dispose of contents/container to an approved waste disposal plant.[1] |

Toxicological Information

The primary toxicological concern with **Dihydroseselin** is acute oral toxicity.[1]

| Route of Exposure | Effect | Classification |
|-------------------|----------------------|--------------------------------------|
| Oral | Harmful if swallowed | Acute Toxicity, Oral (Category 4)[1] |

Carcinogenicity:

- IARC: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.[1]
- ACGIH: No component of this product present at levels greater than or equal to 0.1% is identified as a carcinogen or potential carcinogen by ACGIH.[1]
- NTP: No component of this product present at levels greater than or equal to 0.1% is identified as a known or anticipated carcinogen by NTP.[1]
- OSHA: No component of this product present at levels greater than or equal to 0.1% is identified as a carcinogen or potential carcinogen by OSHA.[1]

Experimental Protocols: Detailed experimental protocols for the determination of toxicological properties of **Dihydroreselin** are not publicly available in the consulted safety data sheets. The classification is based on available data.[1]

First-Aid Measures

| Exposure Route | Procedure |
|-------------------------|--|
| If Swallowed | Call a POISON CENTER or doctor/physician if you feel unwell.[1] Rinse mouth.[1] |
| In Case of Eye Contact | Rinse opened eye for several minutes under running water.[3] |
| In Case of Skin Contact | Generally the product does not irritate the skin. [3] Wash off with soap and plenty of water. |
| If Inhaled | Supply fresh air; consult a doctor in case of complaints.[3] |

Most important symptoms and effects: The most important known symptoms and effects are described in the labelling (see section 2.2).[1]

Indication of any immediate medical attention and special treatment needed: Treat symptomatically.[1]

Handling and Storage

Precautions for Safe Handling:

- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid formation of dust and aerosols.[\[1\]](#)
- Provide appropriate exhaust ventilation at places where dust is formed.[\[1\]](#)
- Do not eat, drink or smoke when using this product.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Conditions for Safe Storage:

- Keep container tightly closed in a dry and well-ventilated place.[\[1\]](#)
- Store at -20°C as a powder or -80°C in solvent.[\[1\]](#)
- Keep away from direct sunlight and sources of ignition.[\[1\]](#)

Incompatible Materials:

- Strong acids/alkalis, strong oxidizing/reducing agents.[\[1\]](#)

Exposure Controls and Personal Protection

Engineering Controls:

- Handle in a well-ventilated area.
- Provide accessible safety shower and eye wash station.[\[1\]](#)

Personal Protective Equipment (PPE):

| Protection Type | Specification |
|------------------------|---|
| Eye/Face Protection | Safety glasses with side-shields.[1] |
| Skin Protection | Protective gloves and impervious clothing.[1] |
| Respiratory Protection | A suitable respirator should be used.[1] |

Hygiene Measures:

- Handle in accordance with good industrial hygiene and safety practice.[4]
- Wash hands before breaks and at the end of the workday.

Accidental Release Measures

Personal Precautions:

- Use personal protective equipment.[1]
- Avoid dust formation.
- Avoid breathing vapors, mist, or gas.[1]
- Ensure adequate ventilation.[1]
- Evacuate personnel to safe areas.[1]

Environmental Precautions:

- Prevent further leakage or spillage if safe to do so.
- Do not let product enter drains.[1]
- Discharge into the environment must be avoided.[1]

Methods for Cleaning Up:

- Sweep up and shovel into suitable containers for disposal.[2]

- Keep in suitable, closed containers for disposal.[2]
- Collect spillage.[1]
- Dispose of contents/container to an approved waste disposal plant.[1]

Firefighting Measures

Suitable Extinguishing Media:

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]

Special Hazards Arising from the Substance:

- Under fire conditions, may decompose and emit toxic fumes.[1]

Advice for Firefighters:

- Wear self-contained breathing apparatus for firefighting if necessary.[1]

Stability and Reactivity

| Parameter | Description |
|------------------------------------|--|
| Reactivity | No data available.[1] |
| Chemical Stability | Stable under recommended storage conditions. [1] |
| Possibility of Hazardous Reactions | No data available.[1] |
| Conditions to Avoid | No data available.[1] |
| Incompatible Materials | Strong acids/alkalis, strong oxidizing/reducing agents.[1] |
| Hazardous Decomposition Products | Under fire conditions, may decompose and emit toxic fumes.[1] Other decomposition products - no data available.[1] |

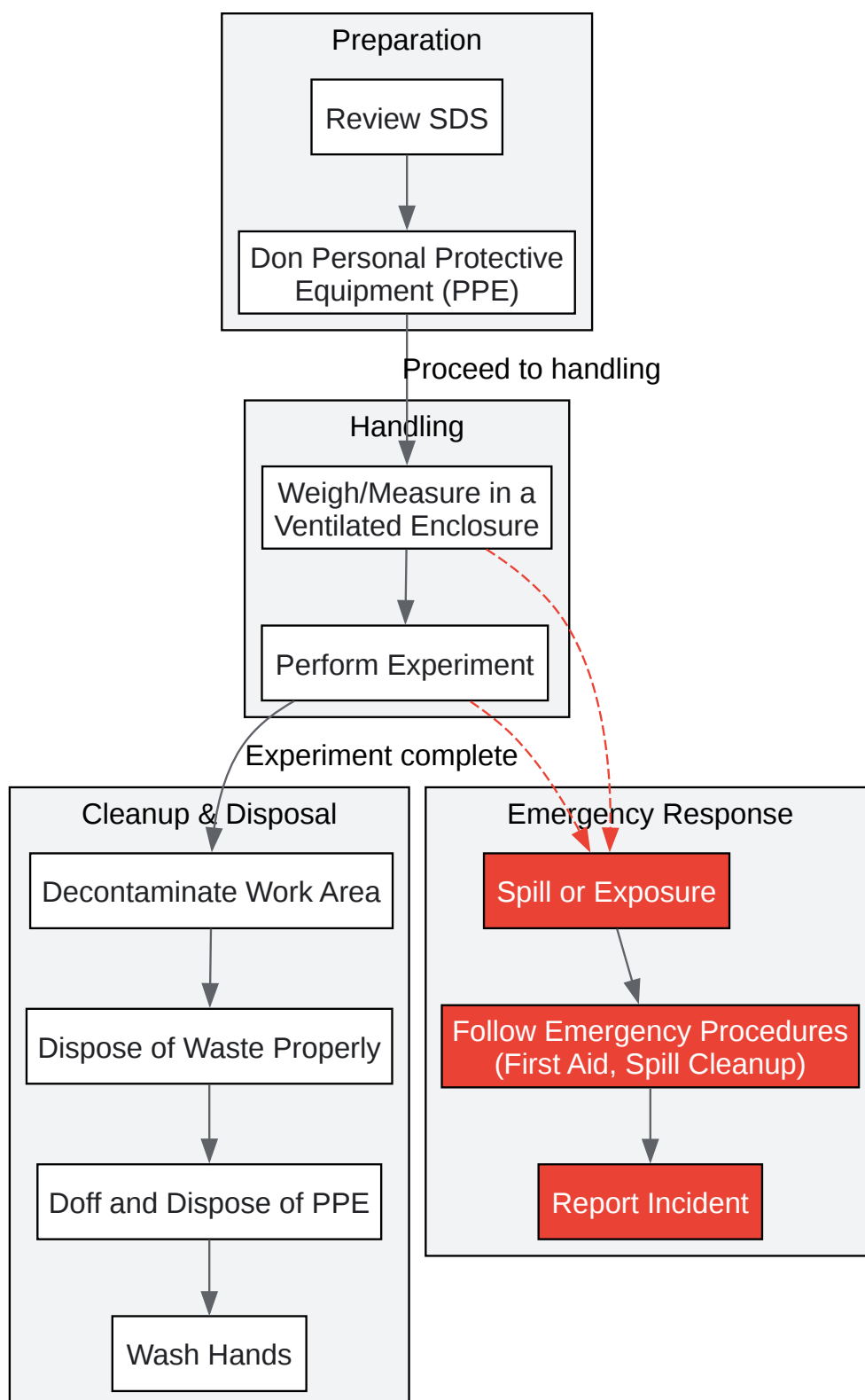
Disposal Considerations

Waste Treatment Methods:

- Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)
- Offer surplus and non-recyclable solutions to a licensed disposal company.

Visual Workflow for Handling Dihydroseselin

The following diagram illustrates a standard workflow for the safe handling of chemical compounds like **Dihydroseselin** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: General laboratory workflow for handling chemical compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dihydroseselin|2221-66-1|MSDS [dcchemicals.com]
- 2. fishersci.com [fishersci.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Dihydroseselin: A Technical Guide to Laboratory Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1632921#dihydroseselin-safety-and-handling-information-for-labs\]](https://www.benchchem.com/product/b1632921#dihydroseselin-safety-and-handling-information-for-labs)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com